

Application Notes and Protocols for 1-(3-Chlorophenyl)-4-propylpiperazine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(3-Chlorophenyl)-4-propylpiperazine

CAS No.: 144146-59-8

Cat. No.: B135626

[Get Quote](#)

These application notes provide detailed protocols for the preparation of stock solutions of **1-(3-Chlorophenyl)-4-propylpiperazine**, a substituted piperazine derivative, for use in scientific research. The information is intended for researchers, scientists, and drug development professionals.

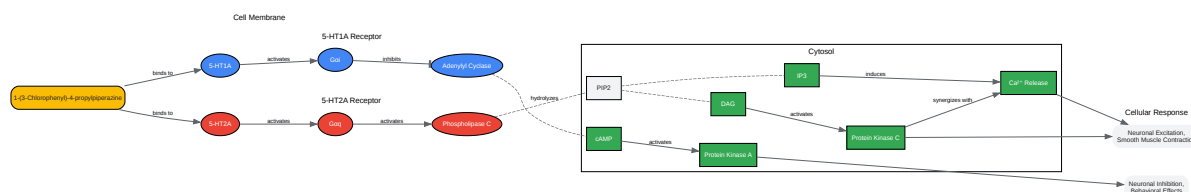
Chemical Properties and Data

1-(3-Chlorophenyl)-4-propylpiperazine is a 4-substituted chlorophenylpiperazine.^[1] The following table summarizes its key chemical properties.

Property	Value	Source
IUPAC Name	1-(3-chlorophenyl)-4-propylpiperazine	PubChem[2]
Synonyms	CHEMBL27192, DTXSID20566113	PubChem[2]
CAS Number	144146-59-8	PubChem[2]
Molecular Formula	C13H19ClN2	PubChem[2]
Molecular Weight	238.75 g/mol	PubChem[2]
Appearance	White to off-white solid (presumed based on similar compounds)	N/A
Solubility	No specific data available. Similar compounds are soluble in Dimethyl Sulfoxide (DMSO) and warm Methanol. General phenylpiperazine derivatives are soluble in organic solvents like ethanol and DMSO.	Inferred from related compounds
Storage	Store in a cool, dry, and well-ventilated area away from light.	General recommendation for chemical compounds

Biological Activity and Signaling Pathway

1-(3-Chlorophenyl)-4-propylpiperazine exhibits affinity for serotonin 5-HT1A and 5-HT2 receptors.[1] These receptors are G-protein coupled receptors (GPCRs) that play crucial roles in various physiological and pathological processes, including mood, cognition, and smooth muscle contraction. Upon ligand binding, these receptors activate intracellular signaling cascades. The diagram below illustrates a simplified representation of the signaling pathways associated with 5-HT1A and 5-HT2A receptors.



[Click to download full resolution via product page](#)

Caption: Simplified signaling pathways of 5-HT_{1A} and 5-HT_{2A} receptors.

Experimental Protocol: Preparation of Stock Solutions

This protocol provides a general procedure for preparing a stock solution of **1-(3-Chlorophenyl)-4-propylpiperazine**. The optimal solvent and concentration may need to be determined empirically for your specific application.

3.1. Materials

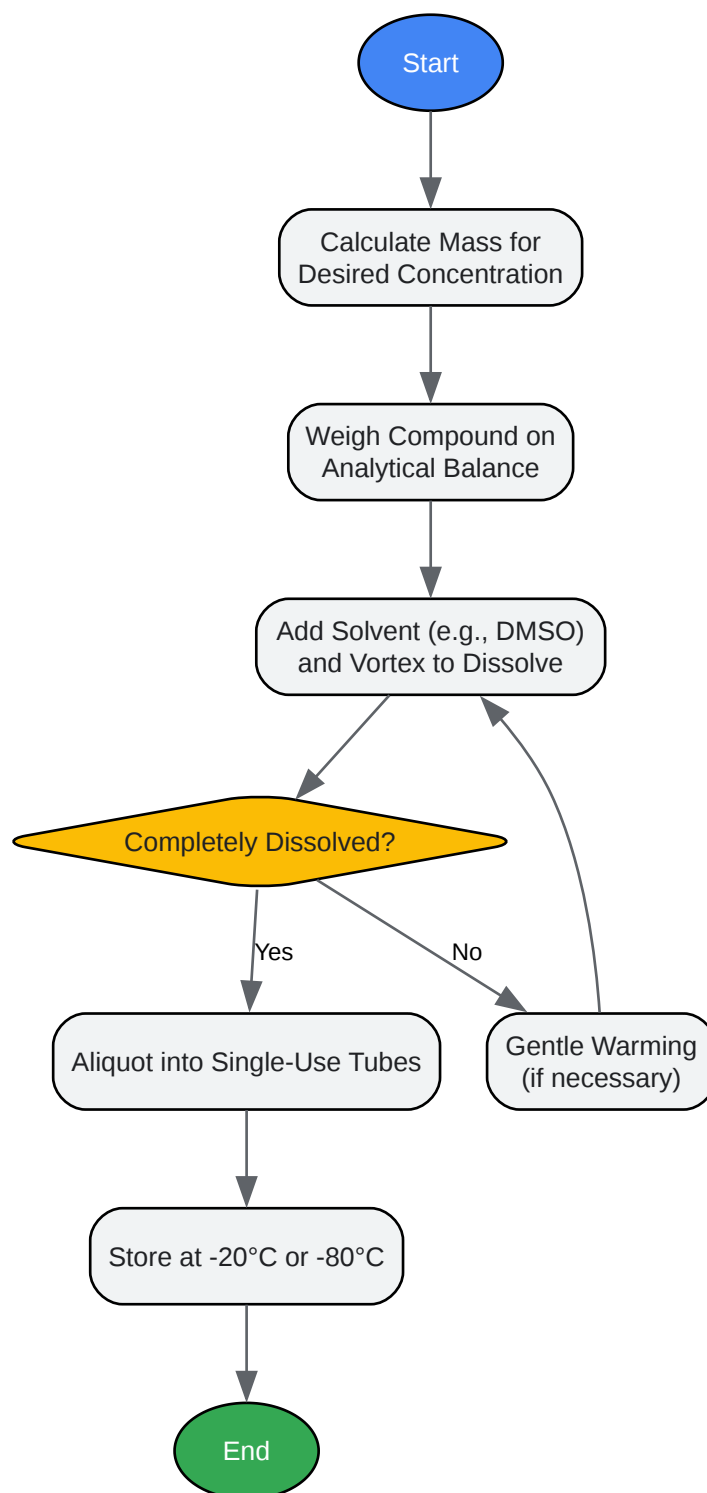
- **1-(3-Chlorophenyl)-4-propylpiperazine** (solid)
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

3.2. Procedure

- Calculate the required mass: To prepare a 10 mM stock solution in 1 mL of DMSO, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 238.75 \text{ g/mol} * 1000 \text{ mg/g} = 2.3875 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 2.39 mg of **1-(3-Chlorophenyl)-4-propylpiperazine** using an analytical balance. For accuracy, it is recommended to weigh a larger mass (e.g., 10 mg) and dissolve it in a proportionally larger volume of solvent (e.g., 4.19 mL for 10 mM).
- Dissolution:
 - Add the weighed compound to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of DMSO to the tube.
 - Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C or -80°C for long-term storage. When stored at -20°C, it is recommended to use the solution within one month. For storage at -80°C, the solution may be stable for up to six months.

3.3. Workflow for Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a stock solution.

Disclaimer: This information is for research use only. Please consult the relevant Safety Data Sheet (SDS) before handling the chemical. The provided protocols are general recommendations and may require optimization for specific experimental needs.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 1-(3-Chlorophenyl)-4-propylpiperazine | C₁₃H₁₉ClN₂ | CID 14960353 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-(3-Chlorophenyl)-4-propylpiperazine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b135626/docs#application-notes-and-protocols-for-1-3-chlorophenyl-4-propylpiperazine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)